Conformational Analysis of 4,4-Difluoro-3-methylpiperidine: A Technical Guide

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Compound of Interest

Compound Name:	*4,4-Difluoro-3-methylpiperidine*
CAS No.:	*1434248-01-7*
Cat. No.:	*B3240425*

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Executive Summary & Structural Significance

4,4-Difluoro-3-methylpiperidine represents a strategic fusion of steric control (via the methyl group) and electronic modulation (via the gem-difluoro motif). In drug discovery, this scaffold is frequently employed to:

- Lower Basicity: The electron-withdrawing effect of the

  -fluorines (relative to nitrogen) lowers the pKa of the piperidine nitrogen (typically by 1–2 units compared to the non-fluorinated parent), improving bioavailability and reducing hERG liability.

- Block Metabolism: The C4 position is a common site for oxidative metabolism (CYP450). Gem-difluorination blocks this "soft spot."

- Induce Conformational Bias: The interplay between the methyl group and the fluorine atoms restricts the conformational flexibility of the piperidine ring, potentially locking bioactive conformations.

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Theoretical Framework: Steric vs. Electronic Arbitration

The conformational preference of this molecule is dictated by the competition between A-values (steric bulk) and Stereoelectronic effects (hyperconjugation and gauche effects).[1]

The Dominant Conformer

The piperidine ring exists in a dynamic equilibrium between two chair conformers. For 3-substituted piperidines, the substituent can be either axial or equatorial.

- Conformer A (Methyl-Equatorial): The C3-methyl group occupies the equatorial position. The C4-fluorines are split: one axial (

) and one equatorial (

).
- Conformer B (Methyl-Axial): The C3-methyl group occupies the axial position.

Thermodynamic Prediction: The Conformer A (Methyl-Equatorial) is the globally minimum structure, populated at >95% at room temperature. This is driven by the high A-value of the methyl group (~1.70 kcal/mol). Placing the methyl group axially (Conformer B) introduces severe 1,3-diaxial interactions with the axial protons at C5 and the lone pair (or proton) on Nitrogen.

The "Fluorine Effect" and Gauche Interactions

While the methyl group dictates the gross chair conformation, the fluorine atoms fine-tune the geometry via the Gauche Effect.

- In Conformer A, the equatorial Methyl group at C3 is gauche to the equatorial Fluorine at C4.
- Normally, steric repulsion destabilizes gauche alkyl-alkyl interactions. However, the C-F bond is short (1.35 Å) and the van der Waals radius of Fluorine (1.47 Å) is small (comparable to Oxygen).
- Hyperconjugation: There is a stabilizing

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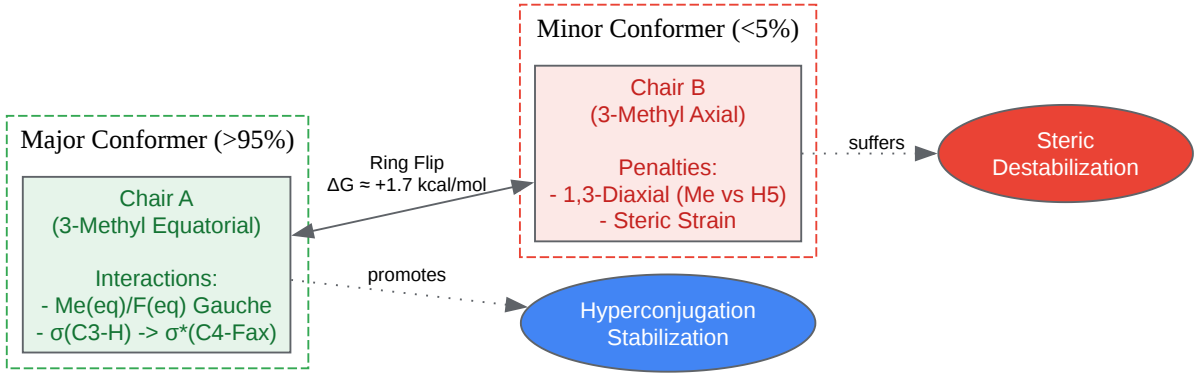
interaction. The anti-periplanar arrangement of the axial C3-H and the axial C4-F facilitates this orbital overlap, further stabilizing the equatorial-methyl conformer.

Nitrogen Inversion and Salt Formation

In the free base, the N-H (or N-R) bond prefers the equatorial orientation. However, upon protonation (hydrochloride salt formation), the nitrogen becomes tetrahedral. The strong electron-withdrawing nature of the 4,4-difluoro group exerts a through-bond inductive effect, lowering the pKa of the ammonium species significantly compared to 3-methylpiperidine.

Visualization of Conformational Equilibrium

The following diagram illustrates the equilibrium between the two chair forms and the specific interactions stabilizing the major conformer.



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Caption: Equilibrium favoring the equatorial methyl conformer due to relief of 1,3-diaxial strain and favorable stereoelectronic overlap.

Experimental Validation Protocols

To validate the conformation in solution,

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and

NMR are the gold standards.

NMR Analysis

The gem-difluoro group presents a distinct AB pattern due to the chirality at C3 (making the two fluorines diastereotopic).

Parameter	Expected Value / Characteristic	Mechanistic Origin
Multiplicity	AB Quartet (or dddd)	Geminal coupling between and .
	230 – 250 Hz	Typical magnitude for gem-difluoro groups in six-membered rings.
Chemical Shift	-90 to -110 ppm	typically resonates upfield of due to the -gauche effect from the ring carbons.
Vicinal Coupling		The axial H3 proton couples strongly with (~25-30 Hz) and weakly with (<5 Hz).

Protocol: Variable Temperature (VT) NMR

To confirm the rigidity of the ring and the barrier to inversion:

- Preparation: Dissolve 10 mg of **4,4-difluoro-3-methylpiperidine** HCl in 0.6 mL of CDCl3 (or CD3OD).

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- Acquisition: Acquire

  NMR spectra at 298K.

- Cooling: Lower temperature in 10K increments down to 213K.

- Analysis:

  - If the spectrum remains sharp, the molecule is locked in a single dominant conformation (Chair A).

  - If peaks broaden and decoalesce, a dynamic equilibrium exists (unlikely for this rigid scaffold).

Synthesis & Application Workflow

The synthesis of this scaffold often involves the hydrogenation of the corresponding pyridine or deoxofluorination of a piperidone.

Synthetic Route (Deoxofluorination)

- Starting Material: N-Boc-3-methyl-4-piperidone.

- Reagent: DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor.

- Conditions: DCM, 0°C to RT, 12h.

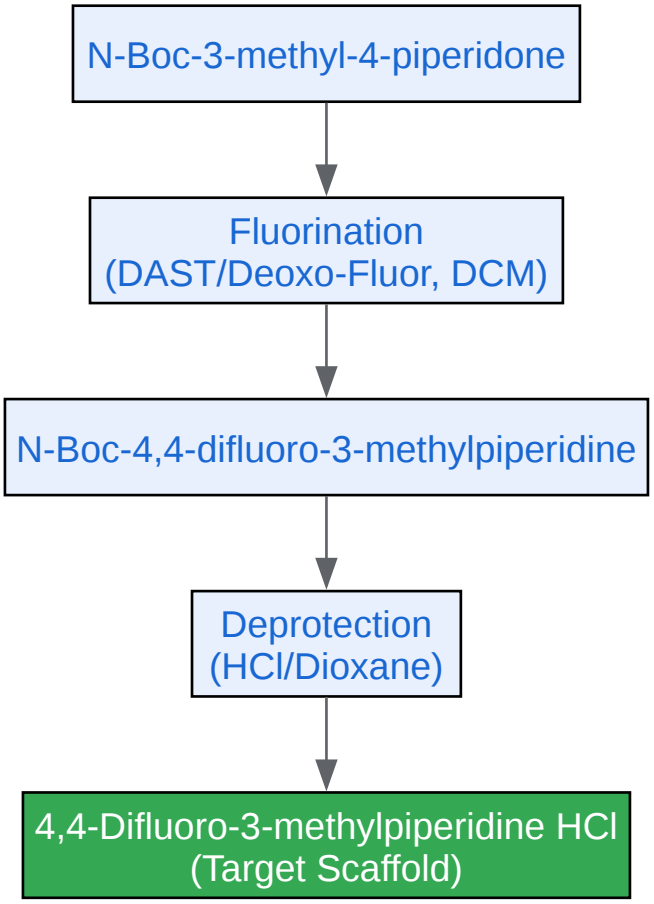
- Workup: Quench with sat. NaHCO3 (Caution: Gas evolution).

- Deprotection: 4M HCl in Dioxane to yield the hydrochloride salt.

Application in D4 Receptor Antagonists

Recent medicinal chemistry efforts have utilized this scaffold to improve selectivity for the Dopamine D4 receptor.[2] The 4,4-difluoro substitution reduces lipophilicity (lowers LogD) compared to the dimethyl analog while maintaining the necessary steric bulk for receptor pocket filling.

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Caption: Standard synthetic workflow for accessing the **4,4-difluoro-3-methylpiperidine** scaffold.

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